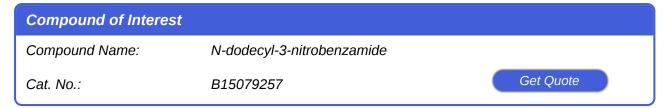


N-dodecyl-3-nitrobenzamide molecular weight and formula verification

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An In-depth Technical Guide to N-dodecyl-3-nitrobenzamide

This guide provides a detailed overview of the chemical properties and synthesis of **N-dodecyl-3-nitrobenzamide**, tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Formula and Weight

The fundamental chemical properties of **N-dodecyl-3-nitrobenzamide** are summarized below. The molecular formula is C₁₉H₃₀N₂O₃, and the molecular weight is 334.45 g/mol .

Property	Value
Molecular Formula	C19H30N2O3
Molecular Weight	334.45 g/mol

Experimental Protocols

A common method for the synthesis of N-alkyl nitrobenzamides involves the reaction of a nitrobenzoyl chloride with an appropriate n-alkylamine.[1] The following protocol describes the synthesis of **N-dodecyl-3-nitrobenzamide**.

Synthesis of N-dodecyl-3-nitrobenzamide



This procedure is adapted from general methods for synthesizing N-alkyl nitrobenzamides.[1]

Materials:

- 3-nitrobenzoyl chloride
- n-dodecylamine
- Triethylamine
- Dichloromethane (DCM)
- Deionized water
- · Brine solution
- Anhydrous sodium sulfate
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 9 mmol of n-dodecylamine and 6 mmol of triethylamine in 2.5 mL of dichloromethane (DCM).
- In a separate flask, dissolve 6 mmol of 3,5-dinitrobenzoyl chloride in 2.5 mL of DCM.
- Slowly add the 3-nitrobenzoyl chloride solution to the n-dodecylamine and triethylamine solution under constant stirring at room temperature.
- Allow the reaction to proceed for several hours until completion, which can be monitored by thin-layer chromatography.
- Upon completion, wash the reaction mixture with deionized water and then with a brine solution.
- Dry the organic layer over anhydrous sodium sulfate and filter.



- Remove the solvent (DCM) from the filtrate using a rotary evaporator to yield the crude product.
- The crude N-dodecyl-3-nitrobenzamide can be further purified by column chromatography
 or recrystallization to obtain the final, pure compound.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **N-dodecyl-3-nitrobenzamide**.



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Caption: Synthesis workflow for **N-dodecyl-3-nitrobenzamide**.

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References

- 1. Synthesis, Activity, Toxicity, and In Silico Studies of New Antimycobacterial N-Alkyl Nitrobenzamides - PMC [pmc.ncbi.nlm.nih.gov]
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